



Application Notes: Diethylene Glycol Divinyl Ether (DEGDVE) in Adhesives and Sealants

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Compound of Interest		
Compound Name:	Diethylene glycol divinyl ether	
Cat. No.:	B1630515	Get Quote

Introduction

Diethylene glycol divinyl ether (DEGDVE) is a versatile monomer that plays a crucial role in the formulation of high-performance adhesives and sealants.[1][2][3] Its unique chemical structure, featuring two vinyl ether groups and a flexible diethylene glycol backbone, allows it to act as an effective reactive diluent and crosslinking agent.[1][4] DEGDVE is particularly valuable in ultraviolet (UV) light-curable formulations, where it contributes to rapid curing speeds, enhanced adhesion, and improved flexibility of the final product.[1][4] This document provides detailed application notes and protocols for the use of DEGDVE in the development of adhesives and sealants for researchers, scientists, and drug development professionals.

Key Properties and Advantages of DEGDVE

DEGDVE offers several advantages in adhesive and sealant formulations:

- Rapid Cure Speed: The vinyl ether functional groups of DEGDVE undergo rapid cationic
 polymerization upon exposure to UV light in the presence of a suitable photoinitiator.[4] This
 allows for fast processing times and increased throughput in manufacturing.
- Excellent Adhesion: As a crosslinking agent, DEGDVE enhances the adhesive strength of formulations to a variety of substrates, including plastics, metals, and glass.[1]
- Improved Flexibility: The diethylene glycol backbone imparts flexibility to the cured polymer network, which is essential for applications requiring durability and resistance to mechanical



stress.

- Reactive Diluent: DEGDVE can be used to reduce the viscosity of adhesive and sealant formulations without the need for non-reactive solvents. This is particularly beneficial for creating solvent-free, environmentally friendly products.[4]
- Chemical Resistance: Crosslinked polymers containing DEGDVE exhibit good resistance to a range of chemicals, enhancing the durability of the bonded or sealed joint.[1]

Quantitative Data Summary

The following table summarizes typical performance data for a UV-curable adhesive formulation containing DEGDVE. Please note that these values are representative and can vary depending on the specific formulation, substrate, and curing conditions.

Property	Typical Value	Test Method
Viscosity	500 - 1500 cP	Brookfield Viscometer
Curing Time	5 - 30 seconds	UV Radiometer (365 nm)
Lap Shear Strength (Al/Al)	10 - 20 MPa	ASTM D1002
Hardness (Shore D)	60 - 75	ASTM D2240
Glass Transition Temp. (Tg)	50 - 80 °C	DSC

Experimental Protocols

Protocol 1: Formulation of a UV-Curable Adhesive with DEGDVE

This protocol describes the preparation of a basic UV-curable adhesive formulation using DEGDVE as a reactive diluent and crosslinker.

Materials:

• Epoxy Acrylate Oligomer (e.g., Ebecryl 600)



- Diethylene Glycol Divinyl Ether (DEGDVE)
- Triethylene Glycol Dimethacrylate (TEGDMA) (as a co-monomer)
- Cationic Photoinitiator (e.g., a triarylsulfonium salt)
- Adhesion Promoter (optional, e.g., a silane coupling agent)
- Mixing vessel (amber glass or opaque plastic)
- Magnetic stirrer and stir bar
- Laboratory scale

Procedure:

- To the mixing vessel, add the epoxy acrylate oligomer.
- While stirring, slowly add the DEGDVE. The amount can be varied to adjust the viscosity of the final formulation. A typical starting point is 10-30% by weight.
- Add the TEGDMA to the mixture.
- In a separate, smaller vessel, dissolve the cationic photoinitiator in a small amount of DEGDVE or a suitable solvent, if necessary, before adding it to the main mixture. The typical concentration of the photoinitiator is 1-5% by weight.
- If using, add the adhesion promoter to the formulation.
- Continue stirring the mixture for at least 30 minutes in the absence of light to ensure homogeneity.
- Store the formulated adhesive in a tightly sealed, light-proof container.

Protocol 2: UV Curing and Bond Strength Testing

This protocol outlines the procedure for curing the formulated adhesive and evaluating its bond strength using a lap shear test.



Materials and Equipment:

- Formulated DEGDVE adhesive
- Substrates for bonding (e.g., aluminum coupons, 25 mm x 100 mm x 1.6 mm)
- Micropipette or dispenser
- UV curing lamp (365 nm wavelength)
- UV radiometer
- Universal testing machine with grips for lap shear testing
- Solvent for cleaning substrates (e.g., acetone, isopropanol)

Procedure:

- Substrate Preparation: Thoroughly clean the surfaces of the substrates to be bonded with a suitable solvent to remove any grease, oil, or other contaminants. Allow the substrates to dry completely.
- Adhesive Application: Apply a small, controlled amount of the formulated adhesive to one end of a substrate coupon.
- Joint Assembly: Place the second substrate coupon over the adhesive, creating an overlap of approximately 12.5 mm. Apply gentle pressure to spread the adhesive evenly and create a thin bond line.
- UV Curing: Expose the bonded assembly to UV light from the curing lamp. The exposure time will depend on the intensity of the lamp and the specific formulation. Use a UV radiometer to ensure a consistent UV dose. A typical dose for curing is 1-5 J/cm².
- Post-Cure: Allow the bonded samples to cool to room temperature. For optimal bond strength, some formulations may benefit from a post-cure period of 24 hours at ambient temperature.



- Lap Shear Testing: Mount the cured lap shear specimens in the grips of the universal testing machine. Apply a tensile load at a constant crosshead speed (e.g., 1.3 mm/min) until the bond fails.
- Data Analysis: Record the maximum load at failure. Calculate the lap shear strength in megapascals (MPa) by dividing the maximum load by the bonded area.

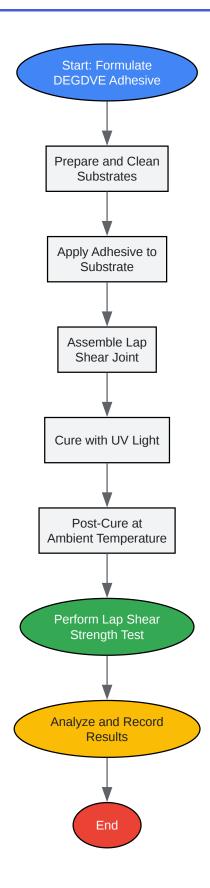
Visualizations



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Caption: Cationic polymerization mechanism of DEGDVE initiated by a photoinitiator under UV light.





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Caption: Experimental workflow for the preparation and testing of a UV-curable DEGDVE-based adhesive.

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